

Quinol sulfate limit of detection studies

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Compound Focus: Quinol sulfate

CAS No.: 17438-29-8

Cat. No.: S568618

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Basic Information on Quinol Sulfate

The table below summarizes the key identifiers and properties of **quinol sulfate** (also known as hydroquinone sulfate) from the search results. This data is crucial for researchers but does not include analytical performance metrics [1] [2] [3].

Property	Value
IUPAC Name	[4-hydroxyphenyl] hydrogen sulfate [2] / (4-hydroxyphenyl) sulfate [3]
CAS Number	17438-29-8 [3] [4]
Chemical Formula	C ₆ H ₆ O ₅ S [1] [3] [4]
Molecular Weight	190.17 g/mol [2] [3]
SMILES	O=S(=O)(O)Oc1ccc(O)cc1 [2]
InChI Key	FPXPQMOQWJZYBL-UHFFFAOYSA-N [2]
Synonym	Hydroquinone sulfate [3]

Analytical Method Development and Validation

Although data for **quinol sulfate** is unavailable, a study on **Hydroxychloroquine Sulfate (HCQ)** illustrates how a **Quality by Design (QbD)** approach can be applied to develop and validate a UV-Vis spectrophotometric method [5]. This framework is also applicable to **quinol sulfate**.

The core principle of the method involves preparing sample solutions and measuring their absorption at a specific wavelength where the compound absorbs light [5]. The workflow for developing and validating such a method can be summarized as follows:

Key Experimental Protocols from the HCQ Sulfate Study

Based on the research, here are the detailed methodologies for key steps [5]:

- **Instrumentation and Materials:** The method used a UV-Vis spectrophotometer (e.g., Varian Cary 300) with a quartz cuvette of 10 mm optical path. The diluent was distilled water.
- **Sample Preparation:** The sample was prepared by direct dilution. A stock solution of 50 µg/mL was first prepared, which was then diluted to the final reading concentration.
- **Wavelength Selection:** Spectrophotometric scans were performed in the range of 200 to 700 nm to identify the absorption maxima. The method utilized the maximum at 342 nm, attributed to the quinoline group in HCQ. For **quinol sulfate**, a similar scan would be needed to determine its optimal wavelength.
- **Validation Parameters:** The method was validated according to regulatory guidelines (ANVISA/BR), assessing the following parameters:
 - **Linearity:** The calibration curve was prepared using an analytical standard.
 - **Precision and Accuracy:** Evaluated to ensure consistent and correct results.
 - **Robustness:** Tested to see if the method remains reliable despite small, deliberate variations in method parameters.

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References

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